

Proper Disposal of 2-Chloro-3-oxo-N-phenylbutanamide: A Procedural Guide

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Compound of Interest

Compound Name: 2-Chloro-3-oxo-n-phenylbutanamide

Cat. No.: B1199262

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For Immediate Reference: Key Safety and Disposal Information

This guide provides essential safety and logistical information for the proper disposal of **2-Chloro-3-oxo-N-phenylbutanamide** (CAS No. 31844-92-5). Researchers, scientists, and drug development professionals must adhere to strict protocols to ensure personal safety and environmental compliance. This compound is classified as a halogenated organic substance and requires disposal as hazardous waste.

Quantitative Data Summary

The following table summarizes key data for **2-Chloro-3-oxo-N-phenylbutanamide**. Due to limited specific data for this compound, some information is based on general guidelines for halogenated organic compounds.

Parameter	Value	Reference
CAS Number	31844-92-5	[1][2][3][4]
Molecular Formula	C10H10ClNO2	[1][2][3]
Molecular Weight	211.64 g/mol	[1]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation	[5]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	[6]
Waste Classification	Hazardous Waste (likely halogenated organic waste)	[7][8][9]

Experimental Protocols: Step-by-Step Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **2-Chloro-3-oxo-N-phenylbutanamide**. This procedure is based on established guidelines for the management of halogenated organic chemical waste.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- **Engineering Controls:** All handling and preparation for disposal should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemical-resistant gloves (e.g., nitrile or neoprene).
- **Body Protection:** A lab coat, long pants, and closed-toe shoes are mandatory.

2. Waste Identification and Segregation:

- **Hazardous Waste Determination:** All waste containing **2-Chloro-3-oxo-N-phenylbutanamide**, including contaminated consumables (e.g., pipette tips, weighing boats), personal protective equipment, and spill cleanup materials, must be treated as hazardous waste.
- **Segregation:** This waste stream must be segregated from non-halogenated and other incompatible waste types.^[7]^[8] Do not mix with acids, bases, or oxidizing agents.

3. Waste Collection and Container Management:

- **Container Selection:** Use a designated, compatible, and properly sealed hazardous waste container. The container should be in good condition and made of a material that will not react with the chemical (e.g., high-density polyethylene).
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Chloro-3-oxo-N-phenylbutanamide**," and the approximate quantity. The date of initial waste addition should also be recorded.
- **Container Handling:** Keep the waste container closed at all times, except when adding waste.^[9] Do not fill the container beyond 90% of its capacity to allow for expansion.^[9]

4. Spill Management:

- **Minor Spills:** In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial sorbent pads).
- **Cleanup:** Carefully sweep or scoop the absorbed material into the designated hazardous waste container. Clean the spill area with an appropriate solvent and collect the cleaning materials as hazardous waste.
- **Major Spills:** For large spills, evacuate the area and follow your institution's emergency procedures.

5. Final Disposal:

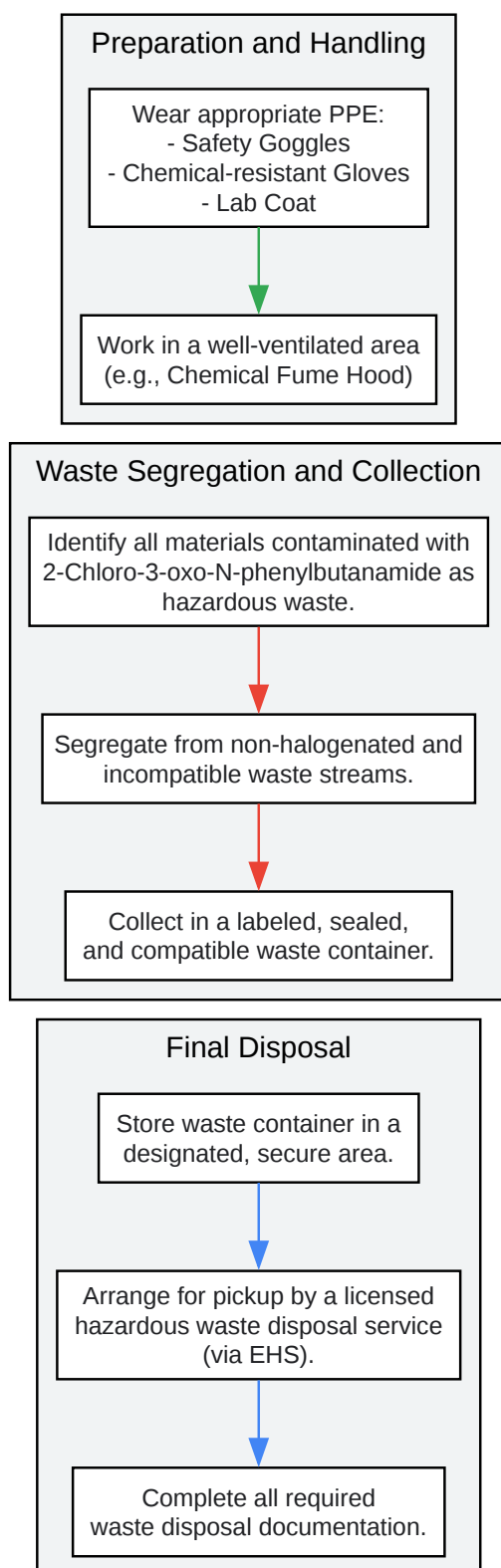
- **Licensed Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed

hazardous waste disposal company.

- Documentation: Ensure all required waste disposal forms are completed accurately, providing a full description of the waste contents.
- Incineration: The typical disposal method for halogenated organic compounds is high-temperature incineration in a facility equipped with afterburners and scrubbers to neutralize harmful combustion byproducts.[10]

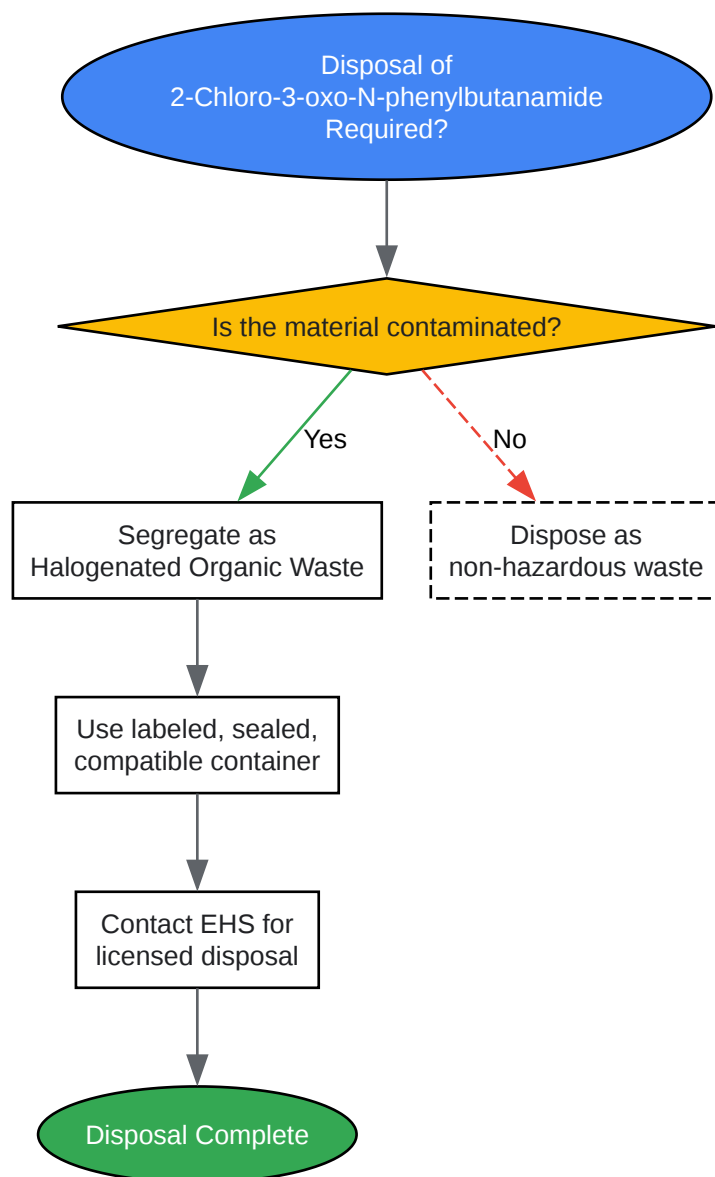
Mandatory Visualization

The following diagrams illustrate the key workflows for the safe handling and disposal of **2-Chloro-3-oxo-N-phenylbutanamide**.



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Caption: Experimental workflow for the safe handling and disposal of **2-Chloro-3-oxo-N-phenylbutanamide**.



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Caption: Decision-making process for the proper disposal of **2-Chloro-3-oxo-N-phenylbutanamide**.

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- To cite this document: BenchChem. [Proper Disposal of 2-Chloro-3-oxo-N-phenylbutanamide: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199262#2-chloro-3-oxo-n-phenylbutanamide-proper-disposal-procedures]

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